

Application Notes and Protocols: Dichloroacetic Anhydride in Polymer Synthesis

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Compound of Interest

Compound Name: *Dichloroacetic anhydride*

Cat. No.: *B1195690*

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Introduction

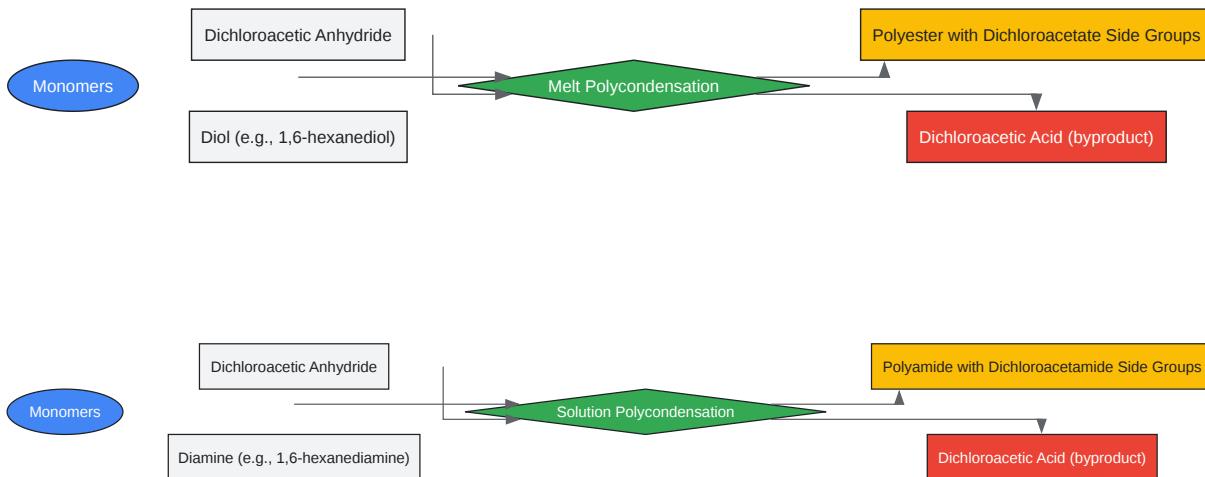
Dichloroacetic anhydride is a reactive chemical intermediate. While its role in the synthesis of small molecule covalent conjugates, particularly for prodrug development, is emerging, its application as a direct monomer in mainstream polymer synthesis is not widely documented in peer-reviewed literature. This document provides a theoretical framework and hypothetical protocols for the potential use of **dichloroacetic anhydride** in the synthesis of polyesters and polyamides, based on established principles of condensation polymerization. Furthermore, it touches upon the known applications of dichloroacetic acid derivatives in bioconjugation, which may be of significant interest for drug delivery applications.

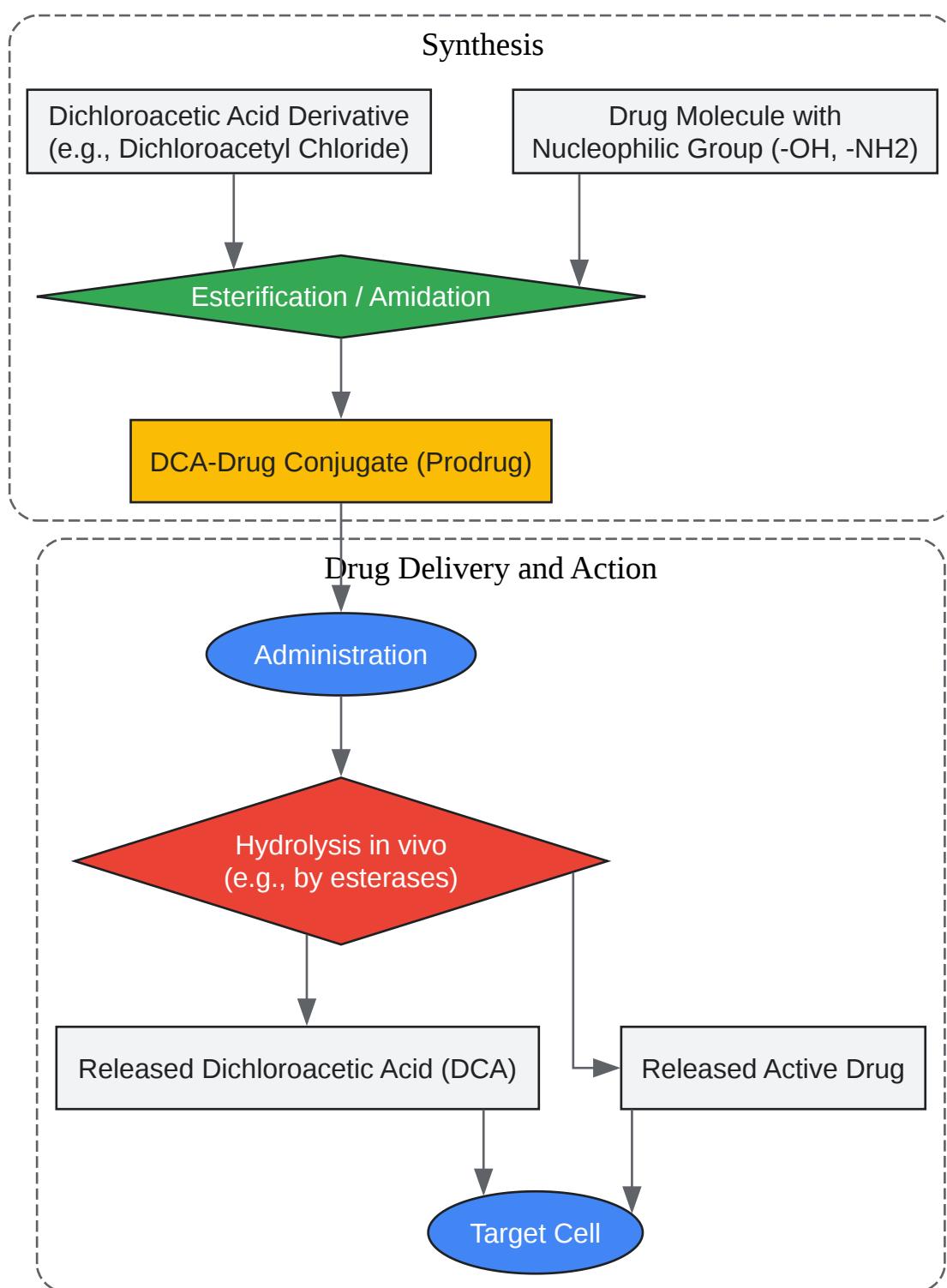
Hypothetical Application 1: Synthesis of Polyesters via Condensation Polymerization

Dichloroacetic anhydride can theoretically react with diols in a condensation polymerization to form polyesters. The dichloroacetyl group would remain as a repeating side group on the polymer backbone, potentially offering unique properties or functionalities for further modification.

General Reaction Scheme

The reaction would proceed via the nucleophilic attack of the hydroxyl groups of the diol on the carbonyl carbons of the anhydride, leading to the formation of an ester linkage and the release of dichloroacetic acid as a byproduct.



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